

# Application Note and Protocol: Preparation of Solvent Green 3 Stock Solutions

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## Compound of Interest

Compound Name: Solvent green 3

Cat. No.: B1669087

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## Introduction

**Solvent Green 3** (C.I. 61565) is an anthraquinone-based dye characterized by its blue-green hue.[1] It is a lipophilic compound, rendering it insoluble in water but soluble in various organic solvents, oils, and fats.[1][2] In a research context, it is often used for coloring plastics, hydrocarbon-based solvents, waxes, and other non-polar materials.[3][4] Proper preparation of a concentrated stock solution is a critical first step for its accurate and reproducible use in experimental assays.

This document provides a detailed protocol for the preparation of **Solvent Green 3** stock solutions, outlining necessary materials, safety precautions, and storage conditions to ensure solution stability and integrity.

## Physicochemical and Solubility Data

Quantitative data for **Solvent Green 3** is summarized below. The choice of solvent is critical; while slightly soluble in common lab solvents like DMSO and ethanol, it exhibits much better solubility in solvents such as chloroform and N,N-Dimethylformamide (DMF).[1][5][6]

Parameter	Value	Reference(s)
Molecular Formula	C <sub>28</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub>	[1][7][8]
Molecular Weight	418.49 g/mol	[1][7][8][9]
Appearance	Dark green to blue-black powder	[2][4][10]
Water Solubility	Insoluble	[1][2][6]
Organic Solubility (at 20°C)	Chloroform, DMF, Toluene, Benzene	[1][4][6]
Acetone: 0.8 g/L	[11]	
Dichloromethane: 20 g/L	[11]	
Toluene: 20 g/L	[11]	
DMSO: Slightly soluble	[5]	
Ethanol: 0.1 g/L	[11]	

## Safety Precautions

**Solvent Green 3** may cause skin, eye, and respiratory irritation.[2][12] Adherence to standard laboratory safety protocols is mandatory.

- **Personal Protective Equipment (PPE):** Always wear a lab coat, chemical safety goggles, and nitrile gloves when handling the solid powder and resulting solutions.
- **Ventilation:** Handle the solid powder and concentrated organic solvents exclusively within a certified chemical fume hood to avoid inhalation of dust or vapors.[13]
- **Waste Disposal:** Dispose of all chemical waste, including unused solutions and contaminated consumables, in accordance with your institution's hazardous waste disposal guidelines.

## Experimental Protocol: Stock Solution Preparation

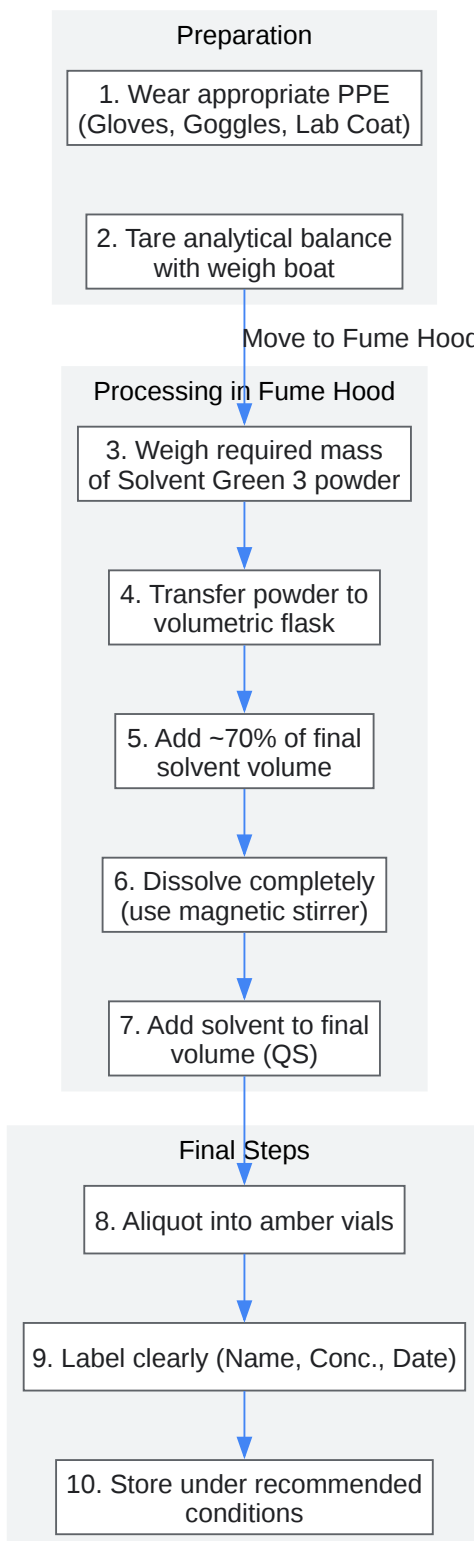
This protocol provides instructions for preparing a stock solution by either mass concentration (mg/mL) or molarity (mM). Chloroform is used as the primary example due to the dye's high solubility.

## Required Materials & Equipment

- **Solvent Green 3** powder (CAS 128-80-3)
- Anhydrous Chloroform (or other suitable solvent like DMF)
- Analytical balance
- Spatula
- Weighing paper or boat
- Glass beaker or flask
- Volumetric flask (Class A)
- Magnetic stirrer and stir bar
- Pipettes
- Amber glass vial or polypropylene tube for storage

## Workflow Diagram

## Workflow for Stock Solution Preparation

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Caption: Step-by-step workflow for preparing a **Solvent Green 3** stock solution.

## Step-by-Step Procedure

Example A: Preparing 10 mL of a 10 mg/mL Stock Solution in Chloroform

- Calculate Mass: For a 10 mg/mL solution in a 10 mL volume, you will need:  $(10 \text{ mg/mL}) * (10 \text{ mL}) = 100 \text{ mg}$  of **Solvent Green 3**.
- Weighing: In a chemical fume hood, place a weigh boat on the analytical balance and tare. Carefully weigh out 100 mg of **Solvent Green 3** powder.
- Dissolving: Transfer the powder to a 10 mL Class A volumetric flask. Add approximately 7 mL of chloroform. Add a small magnetic stir bar and place the flask on a stir plate until the powder is fully dissolved.
- Final Volume: Once dissolved, carefully add chloroform until the bottom of the meniscus reaches the 10 mL calibration mark (QS).
- Mixing: Cap the flask and invert it several times to ensure the solution is homogeneous.

Example B: Preparing 10 mL of a 10 mM Stock Solution in Chloroform

- Calculate Mass: Using the molecular weight (418.49 g/mol):
  - Moles needed =  $(10 \text{ mmol/L}) * (0.010 \text{ L}) = 0.0001 \text{ mol}$
  - Mass needed =  $(0.0001 \text{ mol}) * (418.49 \text{ g/mol}) = 0.04185 \text{ g} = 41.85 \text{ mg}$
- Weighing: In a chemical fume hood, place a weigh boat on the analytical balance and tare. Carefully weigh out 41.85 mg of **Solvent Green 3** powder.
- Dissolving & Final Volume: Follow steps 3-5 from Example A, using the weighed 41.85 mg of powder and bringing the final volume to 10 mL with chloroform.

## Storage and Stability

Proper storage is essential to maintain the efficacy of the stock solution.

- Container: Store the solution in tightly sealed amber glass vials or tubes to protect it from light.[13]
- Temperature: Store in a cool, dry place.[2][13] For long-term storage (months), refrigeration at 2-8°C is recommended. For very long-term storage, consider aliquoting and storing at -20°C to minimize freeze-thaw cycles.
- Stability: The compound is stable under normal temperatures and pressures.[12] When stored correctly, the solid form has a shelf life of up to 36 months.[3] The stability of the solution is dependent on the solvent, but when protected from light and evaporation, it should remain stable for several months at 2-8°C.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. dyesandpigments.co.in [dyesandpigments.co.in]
- 4. Solvent Green 3 [jnogilvychem.com]
- 5. Solvent Green 3 CAS#: 128-80-3 [m.chemicalbook.com]
- 6. Solvent Green 3 - solvent green 5B - solvent green s-5b from Emperor Chem [emperordye.com]
- 7. scbt.com [scbt.com]
- 8. Solvent Green 3 | 128-80-3 [chemicalbook.com]
- 9. medkoo.com [medkoo.com]
- 10. Solvent Green 3 (CAS No. 128-80-3) Dyes Manufacturers in India [colorantsgroup.com]
- 11. China Solvent Green 3 / CAS 128-80-3 factory and manufacturers | Precise Color [precisechem.com]
- 12. cdhfinechemical.com [cdhfinechemical.com]

- 13. cncolorchem.com [cncolorchem.com]
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